Spectroscopic Characterization of 3-Iodoquinolin-8-amine: A Technical Guide

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Compound of Interest

Compound Name:	*3-Iodoquinolin-8-amine*
CAS No.:	*497084-47-6*
Cat. No.:	*B1340154*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the expected spectroscopic data for **3-Iodoquinolin-8-amine**. Due to a lack of publicly available experimental spectra for this specific compound, this document presents predicted data based on the analysis of its structural features and comparison with analogous compounds. Detailed experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data are also provided to facilitate the empirical characterization of this molecule.

Predicted Spectroscopic Data

The following tables summarize the predicted quantitative data for **3-Iodoquinolin-8-amine**. These predictions are derived from established principles of spectroscopy and data from structurally related molecules.

Table 1: Predicted ^{1}H NMR Data

Solvent: $CDCl_3$, Reference: TMS (δ 0.00 ppm)

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Chemical Shift (δ, ppm)	Multiplicity	Number of Protons	Assignment	Predicted Rationale
~8.9 - 9.1	Doublet	1H	H2	The proton at C2 is adjacent to the nitrogen atom and the iodine at C3, leading to significant deshielding.
~8.1 - 8.3	Doublet	1H	H4	The proton at C4 is deshielded by the aromatic system and the adjacent nitrogen.
~7.3 - 7.5	Multiplet	1H	H5	Aromatic proton on the carbocyclic ring.
~7.1 - 7.3	Multiplet	1H	H6	Aromatic proton on the carbocyclic ring.
~6.9 - 7.1	Multiplet	1H	H7	Aromatic proton on the carbocyclic ring, likely shifted upfield due to the ortho-amino group.
~4.5 - 5.5	Broad Singlet	2H	$-NH_2$	The protons of the primary amine are expected to be a broad signal due to quadrupole

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	broadening and potential hydrogen exchange.[1]

Table 2: Predicted ^{13}C NMR Data

Solvent: $CDCl_3$

Chemical Shift (δ, ppm)	Assignment	Predicted Rationale
~150 - 155	C2	Carbon adjacent to nitrogen and bearing a proton; deshielded.
~90 - 95	C3	Carbon directly attached to iodine; the heavy atom effect of iodine causes a significant upfield shift.
~135 - 140	C4	Aromatic carbon adjacent to nitrogen.
~120 - 125	C4a	Quaternary carbon at the ring junction.
~128 - 132	C5	Aromatic CH carbon.
~115 - 120	C6	Aromatic CH carbon.
~110 - 115	C7	Aromatic CH carbon, shielded by the amino group.
~140 - 145	C8	Carbon bearing the amino group; deshielded by the nitrogen.
~138 - 142	C8a	Quaternary carbon at the ring junction.

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Table 3: Predicted IR Spectroscopy Data

Wavenumber (cm^{-1})	Intensity	Assignment	Predicted Rationale
3450 - 3300	Medium, Sharp (doublet)	N-H stretch	Characteristic for a primary amine, showing symmetric and asymmetric stretching modes.[2]
~3050	Medium to Weak	Aromatic C-H stretch	Typical for C-H stretching in aromatic rings.
1620 - 1580	Medium to Strong	N-H bend (scissoring)	Characteristic bending vibration for a primary amine.[2]
1550 - 1450	Strong	C=C and C=N stretch	Aromatic ring and quinoline C=N bond vibrations.
1350 - 1250	Strong	Aromatic C-N stretch	Stretching vibration of the bond between the aromatic ring and the amino group.[2]
~850 - 750	Strong	C-H out-of-plane bend	Bending vibrations of aromatic C-H bonds, indicative of the substitution pattern.
~600 - 500	Medium	C-I stretch	Carbon-iodine bond stretching vibration.

Table 4: Predicted Mass Spectrometry Data

Ionization Method: Electrospray Ionization (ESI) or Electron Ionization (EI)

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m/z	Ion	Predicted Rationale
270	$[M]^+$	Molecular ion peak if using EI. The molecular weight of $C_9H_7IN_2$ is 270.07 g/mol .
271	$[M+H]^+$	Protonated molecular ion, expected to be the base peak in positive mode ESI.
143	$[M-I]^+$	Fragment corresponding to the loss of an iodine radical.
116	$[C_8H_6N]^+$	Further fragmentation involving the loss of HCN from the quinoline ring structure.

Experimental Protocols

The following are detailed methodologies for the key experiments required to obtain the spectroscopic data for **3-Iodoquinolin-8-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **3-Iodoquinolin-8-amine** in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube. Ensure the sample is fully dissolved; sonication may be used if necessary.
- Instrumentation: Utilize a high-resolution NMR spectrometer, for instance, a 400 MHz or 500 MHz instrument.
- ^1H NMR Acquisition:
  - Tune and shim the probe to the sample.
  - Acquire a standard one-pulse ^1H spectrum.
  - Typical parameters: spectral width of 12-16 ppm, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and 8-16 scans.

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- Process the data with Fourier transformation, phase correction, and baseline correction.
- Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Typical parameters: spectral width of 200-250 ppm, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds, and a larger number of scans (e.g., 1024 or more) due to the low natural abundance of ^{13}C.
  - Process the data similarly to the ^{1}H spectrum.

Infrared (IR) Spectroscopy

- Sample Preparation (Solid):
  - KBr Pellet Method: Mix a small amount of the solid sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder. Grind the mixture to a fine powder using an agate mortar and pestle. Press the powder into a thin, transparent pellet using a hydraulic press.
  - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal. Apply pressure to ensure good contact between the sample and the crystal.[3]
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment (or the clean ATR crystal).
  - Place the sample (KBr pellet or on the ATR crystal) in the spectrometer's sample holder.
  - Acquire the sample spectrum over a typical range of 4000-400 cm^{-1}.

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- The final spectrum is presented in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of the sample (approximately 1 mg/mL) in a suitable solvent such as methanol, acetonitrile, or a mixture with water.[4] The solvent should be compatible with the chosen ionization method.
- Instrumentation: Employ a mass spectrometer equipped with an appropriate ionization source, such as Electrospray Ionization (ESI) or Electron Ionization (EI).
- Data Acquisition (ESI-MS):
  - Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-20 µL/min).
  - Apply a high voltage to the ESI needle to generate a fine spray of charged droplets.
  - Optimize source parameters such as capillary voltage, cone voltage, and desolvation gas temperature and flow to achieve a stable and strong signal for the ion of interest (e.g., $[M+H]^+$).
  - Acquire the mass spectrum over a suitable m/z range.
- Data Acquisition (EI-MS):
  - Introduce the sample (typically via a direct insertion probe for solids) into the high vacuum of the EI source.
  - Bombard the vaporized sample with a beam of electrons (typically 70 eV) to induce ionization and fragmentation.
  - Acquire the mass spectrum.

Visualization

Workflow for Spectroscopic Characterization

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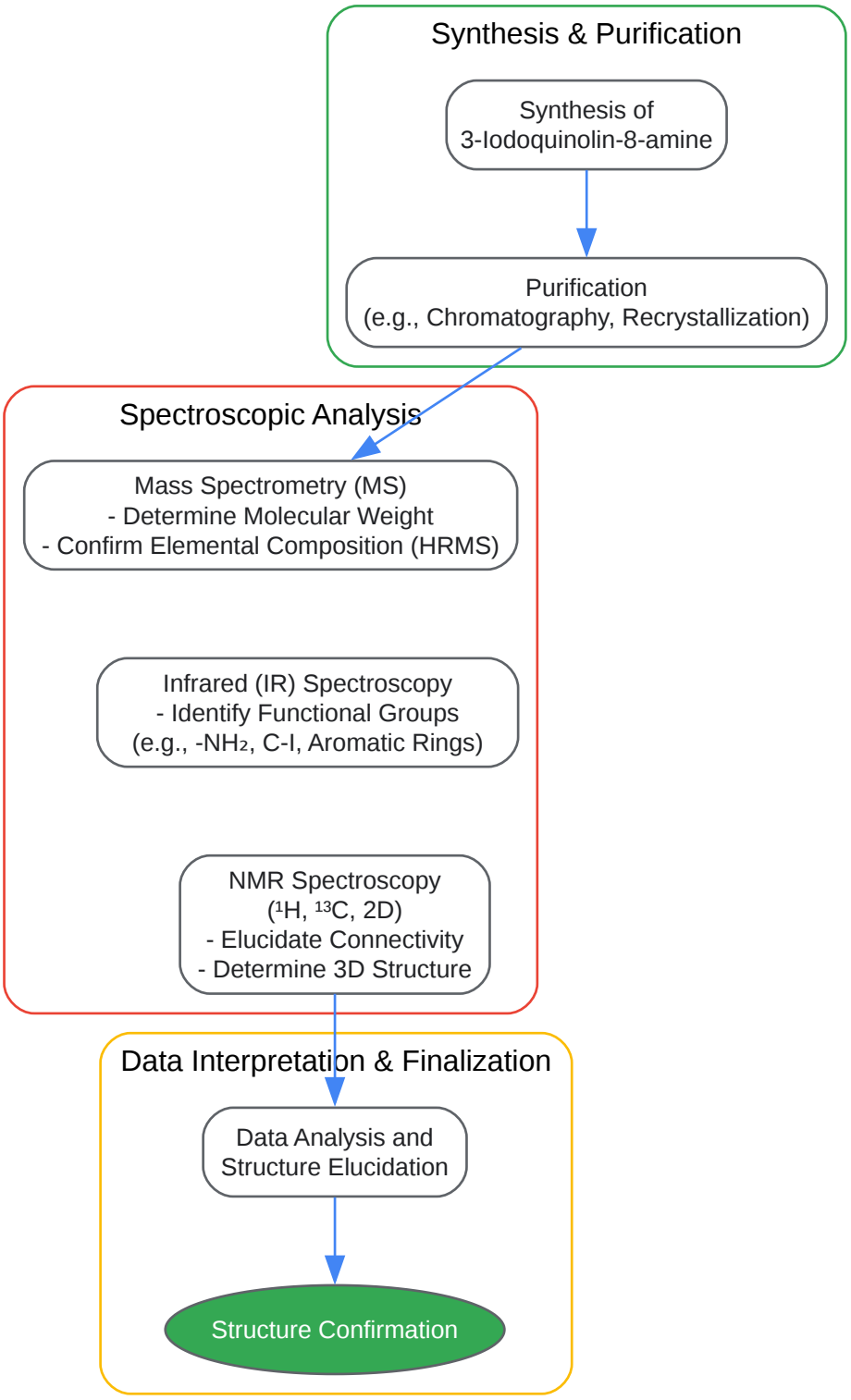
The following diagram illustrates a typical workflow for the spectroscopic characterization of a newly synthesized compound like **3-Iodoquinolin-8-amine**.

Workflow for Spectroscopic Characterization of a Novel Compound



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Caption: General workflow for the synthesis, purification, and spectroscopic characterization of a novel chemical compound.

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